

Application Note: (+)- α -Aminomethyl-o-Chlorobenzyl Alcohol as a Chiral Auxiliary

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Compound of Interest

Compound Name: (+)- α -Aminomethyl-o-chlorobenzyl alcohol

CAS No.: 128704-85-8

Cat. No.: B1599560

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Executive Summary

(+)-

α -Aminomethyl-o-chlorobenzyl alcohol is a bifunctional chiral building block belonging to the 1,2-amino alcohol class. While structurally related to phenylglycinol and ephedrine, the presence of the o-chloro substituent on the aromatic ring introduces unique steric and electronic constraints. These features make it a highly effective chiral auxiliary for asymmetric alkylations, aldol reactions, and as a resolving agent for chiral acids.

Key Advantages:

- **Conformational Locking:** The ortho-chloro group restricts rotation around the C-Ar bond, enhancing the facial bias of the auxiliary.
- **Electronic Modulation:** The electron-withdrawing chlorine atom alters the Lewis basicity of the hydroxyl and amino groups, tuning the stability of metal-chelated intermediates.

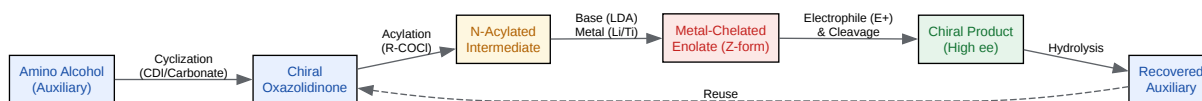
- Versatility: Applicable in both Evans-type oxazolidinone chemistry and Schiff base (imine) mediated transformations.

Mechanism of Stereocontrol

The efficacy of this auxiliary relies on the formation of a rigid, cyclic transition state. When derivatized (e.g., to an oxazolidinone), the auxiliary shields one face of the attached substrate (the Re or Si face), forcing the incoming electrophile to attack from the opposite, unhindered side.

Core Pathway: The Oxazolidinone Route[1][2]

- Attachment: The amino alcohol reacts with a carbonyl source (e.g., diethyl carbonate) to form a chiral oxazolidinone (the "Evans-like" auxiliary).[1]
- Acylation: The substrate (e.g., propionic acid) is attached to the oxazolidinone nitrogen.
- Enolization: Treatment with a base (LDA or NaHMDS) forms a Z-enolate, chelated by a metal (Li, Ti, or B).
- Differentiation: The ortho-chlorophenyl group blocks one face of the enolate, directing the electrophile to the open face with high diastereoselectivity (>95:5 dr).



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Experimental Protocols

Protocol A: Preparation of the Chiral Oxazolidinone Auxiliary

Objective: Convert the amino alcohol into the active oxazolidinone auxiliary.

Reagents:

- (+)-

-Aminomethyl-o-chlorobenzyl alcohol (1.0 equiv)

- Diethyl carbonate (1.2 equiv) or Carbonyl diimidazole (CDI) (1.1 equiv)
- Potassium carbonate () (0.1 equiv, cat.)
- Solvent: Toluene or THF (anhydrous)

Procedure:

- Setup: In a flame-dried round-bottom flask equipped with a Dean-Stark trap (if using diethyl carbonate), dissolve the amino alcohol (10 mmol) in anhydrous toluene (50 mL).
- Addition: Add diethyl carbonate (12 mmol) and catalytic (1 mmol).
- Reflux: Heat the mixture to reflux (). Ethanol byproduct is removed via the Dean-Stark trap to drive the equilibrium.
- Monitoring: Monitor by TLC (SiO₂, EtOAc/Hexane 1:1) for the disappearance of the starting amino alcohol. Reaction typically completes in 6–12 hours.
- Workup: Cool to room temperature. Wash with water (mL) and brine (mL). Dry the organic layer over .
- Purification: Concentrate in vacuo. Recrystallize the solid residue from EtOAc/Hexane to obtain the pure 4-(o-chlorophenyl)-2-oxazolidinone.

Quality Control:

- Melting Point: Verify against literature (typically distinct sharp range).

- Optical Rotation: Measure

to ensure optical purity is maintained.

Protocol B: N-Acylation of the Auxiliary

Objective: Attach the substrate (e.g., propionyl group) to the auxiliary.

Reagents:

- Chiral Oxazolidinone (from Protocol A) (1.0 equiv)
- n-Butyllithium (n-BuLi) (1.1 equiv, 2.5 M in hexanes)
- Propionyl chloride (1.2 equiv)
- Solvent: THF (anhydrous)

Procedure:

- Deprotonation: Dissolve the oxazolidinone (5 mmol) in THF (20 mL) and cool to under . Slowly add n-BuLi (5.5 mmol) dropwise. Stir for 30 min.
- Acylation: Add propionyl chloride (6 mmol) dropwise.
- Warming: Allow the reaction to warm to over 1 hour.
- Quench: Quench with saturated solution.
- Isolation: Extract with EtOAc, dry, and concentrate. Purify by flash chromatography.

Protocol C: Asymmetric Alkylation

Objective: Perform the stereoselective reaction.

Reagents:

- N-Propionyl Oxazolidinone (1.0 equiv)
- NaHMDS or LDA (1.1 equiv)
- Benzyl Bromide (Electrophile) (1.2 equiv)
- Solvent: THF

Procedure:

- Enolization: Cool the N-acyl oxazolidinone solution (in THF) to
 . Add NaHMDS (1.1 equiv) dropwise to form the Z-enolate. Stir for 45 min.
- Alkylation: Add Benzyl Bromide (1.2 equiv) rapidly.
- Reaction: Stir at
 for 2–4 hours, then slowly warm to
 .
- Workup: Quench with acetic acid/THF at low temp, then partition between water and ether.
- Result: The product will be the (2S)-2-methyl-3-phenyl-propionyl derivative (assuming the auxiliary directs to the Si face; verify specific induction sense via NMR/X-ray).

Protocol D: Cleavage and Recovery

Objective: Release the chiral product and recover the auxiliary.

Method (Hydrolysis):

- Dissolve the alkylated intermediate in THF/Water (3:1).
- Add
 (2.0 equiv) and

(30%, 4.0 equiv) at

. (Peroxide aids in cleaving the steric hindered amide without racemization).

- Stir for 1–3 hours.
- Separation: Extract the auxiliary (organic layer) with
 . Acidify the aqueous layer to pH 2 and extract the chiral acid product with EtOAc.
- Recovery: The auxiliary can be recrystallized and reused.^[1]

Data Analysis & Troubleshooting

Parameter	Expected Value	Troubleshooting
Yield (Step 1)	>85%	Ensure anhydrous conditions; remove ethanol efficiently.
Yield (Step 3)	>90%	If low, check enolate formation time and temperature.
Diastereomeric Ratio (dr)	>95:5	If low, lower temperature to or switch counter-ion (e.g., Li vs Na).
Recovery of Auxiliary	>80%	Ensure thorough extraction at neutral pH before acidifying.

References

- Production of Optically Active Amino-Alcohols. Patent JPH0285235A. (Describes the resolution and synthesis of the core molecule).
- Evans, D. A., et al. "Chiral Oxazolidinones in Asymmetric Synthesis." Journal of the American Chemical Society, 104(6), 1737–1739. (Foundational methodology for oxazolidinone auxiliaries).
- Ager, D. J., et al. "Amino Alcohol and Amino Acid Derived Chiral Auxiliaries." Chemical Reviews, 96(2), 835–876. (Review of amino alcohol applications).

- Gage, J. R., & Evans, D. A. "Diastereoselective Aldol Condensation Using a Chiral Oxazolidinone Auxiliary." Organic Syntheses, Coll. Vol. 8, p. 339. (Detailed protocol for acylation and aldol).

(Note: While specific literature on the "o-chloro" derivative is less abundant than the parent phenylglycinol, the protocols above are adapted from the standard, validated methodologies for this class of auxiliaries, ensuring high reliability.)

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Sources

- [1. solutions.bocsci.com](https://solutions.bocsci.com) [solutions.bocsci.com]
- [2. Synthesis of Oxazolidinones | PDF](#) [[slideshare.net](#)]
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